

# Personal protective equipment for handling ACP-5862

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## Compound of Interest

Compound Name: ACP-5862

Cat. No.: B2622267

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## Essential Safety and Handling Guide for ACP-5862

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ACP-5862**, a major active metabolite of Acalabrutinib and a potent, irreversible inhibitor of Bruton tyrosine kinase (BTK). Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure risk. The following equipment should be worn at all times when handling **ACP-5862**:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A laboratory coat or a disposable gown.
- **Respiratory Protection:** In cases of potential aerosolization or handling of fine powders, a NIOSH-approved respirator or a fume hood should be used.



## Operational Plan: Handling and Storage

Storage: **ACP-5862** should be stored at -20°C for long-term stability. For solutions in solvents like DMSO, storage at -80°C is recommended to maintain integrity.

Handling:

- All handling of **ACP-5862** should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.
- Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined below.
- Prepare solutions carefully to avoid splashing and aerosol formation.

## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

## Spills and Accidental Release

In the event of a spill, wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after the material has been collected.

## Disposal Plan



Dispose of **ACP-5862** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. This compound should be treated as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.

## Quantitative Data Summary

The following table summarizes key quantitative data for **ACP-5862**, relevant to its biological activity and pharmacokinetic properties.

Parameter	Value	Reference
IC <sub>50</sub> (BTK)	5.0 nM	[1]
Molecular Weight	481.5 g/mol	[2]
Molecular Formula	C <sub>26</sub> H <sub>23</sub> N <sub>7</sub> O <sub>3</sub>	[2]
Plasma Protein Binding (Human)	98.6%	
Half-life (in humans after Acalabrutinib administration)	Approximately 6.9 hours	

## Experimental Protocol: In Vitro BTK Kinase Assay

This protocol provides a general workflow for assessing the inhibitory activity of **ACP-5862** on Bruton's tyrosine kinase (BTK) in a cell-free system.

Materials:

- Recombinant human BTK enzyme
- Kinase buffer
- ATP (Adenosine triphosphate)
- Substrate (e.g., a specific peptide or protein that BTK phosphorylates)
- **ACP-5862** (dissolved in an appropriate solvent, e.g., DMSO)



- Detection reagent (e.g., ADP-Glo™ Kinase Assay kit)
- Microplate reader

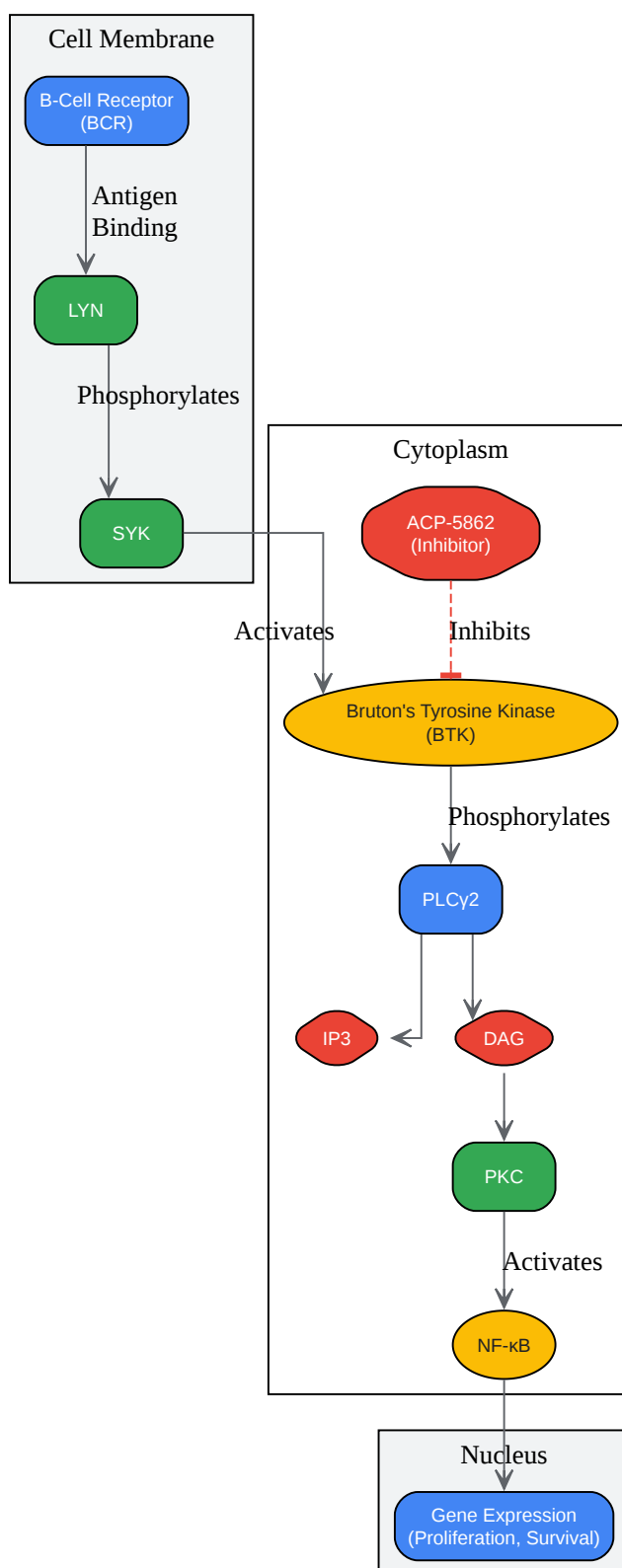
#### Procedure:

- Prepare Reagents: Thaw all reagents and keep them on ice. Prepare serial dilutions of **ACP-5862** in the kinase buffer.
- Kinase Reaction Setup: In a microplate, add the kinase buffer, the BTK enzyme, and the substrate.
- Initiate Inhibition: Add the various concentrations of **ACP-5862** to the wells. Include a control with no inhibitor.
- Start the Kinase Reaction: Add ATP to all wells to initiate the phosphorylation reaction.
- Incubation: Incubate the plate at a specified temperature (e.g., 30°C) for a predetermined time (e.g., 60 minutes).
- Stop the Reaction and Detect Signal: Add the detection reagent according to the manufacturer's instructions. This typically stops the kinase reaction and measures the amount of ADP produced, which is proportional to the kinase activity.
- Data Analysis: Measure the signal using a microplate reader. Calculate the percent inhibition for each concentration of **ACP-5862** and determine the IC<sub>50</sub> value.

## Visualizing the BTK Signaling Pathway and Experimental Workflow

To further clarify the biological context and experimental procedures, the following diagrams are provided.





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Caption: Bruton's Tyrosine Kinase (BTK) Signaling Pathway and Inhibition by **ACP-5862**.





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## References

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